

Standard Operating Procedure for Stock Solution Preparation of (R)-(-)-Metalaxyl-D6

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Compound of Interest

Compound Name: (R)-(-)-Metalaxyl-D6

Cat. No.: B15139974

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Introduction

This document provides a detailed standard operating procedure (SOP) for the preparation of a stock solution of **(R)-(-)-Metalaxyl-D6**. This deuterated analog of the fungicide Metalaxyl is primarily utilized as an internal standard for the quantification of (R)-(-)-Metalaxyl in various matrices using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS)[1][2][3]. Adherence to this protocol is crucial for ensuring the accuracy, precision, and reliability of subsequent analytical measurements. This procedure is intended for use by researchers, scientists, and drug development professionals trained in handling chemical reagents and analytical standards.

Materials and Equipment

Reagents

- **(R)-(-)-Metalaxyl-D6** (Purity: ≥95%)
- Acetonitrile (HPLC or LC-MS grade)[1][2]

Equipment

- Analytical balance (4 or 5 decimal places)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)

- Calibrated pipettes and sterile, disposable tips
- Amber glass vials with polytetrafluoroethylene (PTFE)-lined caps
- Vortex mixer
- Ultrasonic bath
- Spatula
- Weighing paper or boat
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

Safety Precautions

(R)-(-)-Metalaxyl-D6 is harmful if swallowed and causes serious eye damage[4]. It is imperative to handle this compound in a well-ventilated area, preferably within a fume hood. Appropriate PPE, including a lab coat, safety glasses, and gloves, must be worn at all times. Avoid inhalation of dust and direct contact with skin and eyes[5]. In case of accidental contact, rinse the affected area thoroughly with water. If swallowed, seek immediate medical attention[4]. Refer to the Safety Data Sheet (SDS) for complete safety information before handling[4].

Quantitative Data Summary

The following table summarizes the key quantitative data for **(R)-(-)-Metalaxyl-D6**.

Parameter	Value	Reference
Chemical Name	methyl N-(2,6-bis(methyl-d3)phenyl)-N-(2-methoxyacetyl)-D-alaninate	[1][2]
CAS Number	1398112-32-7	[1][2][4]
Molecular Formula	C ₁₅ H ₁₅ D ₆ NO ₄	[1][2]
Formula Weight	285.4 g/mol	[1][2]
Purity	≥95% (HPLC)[6], ≥99% deuterated forms (d ₁ -d ₆)[1][2]	
Appearance	Fine white powder[7] or pale yellow, clear viscous liquid[8]	
Solubility	Soluble in Acetonitrile[1][2][3]	
Storage	Store at -20°C[2][3]	

Experimental Protocol: Stock Solution Preparation (1 mg/mL)

This protocol details the preparation of a 1 mg/mL stock solution of **(R)-(-)-Metalaxyl-D6**.

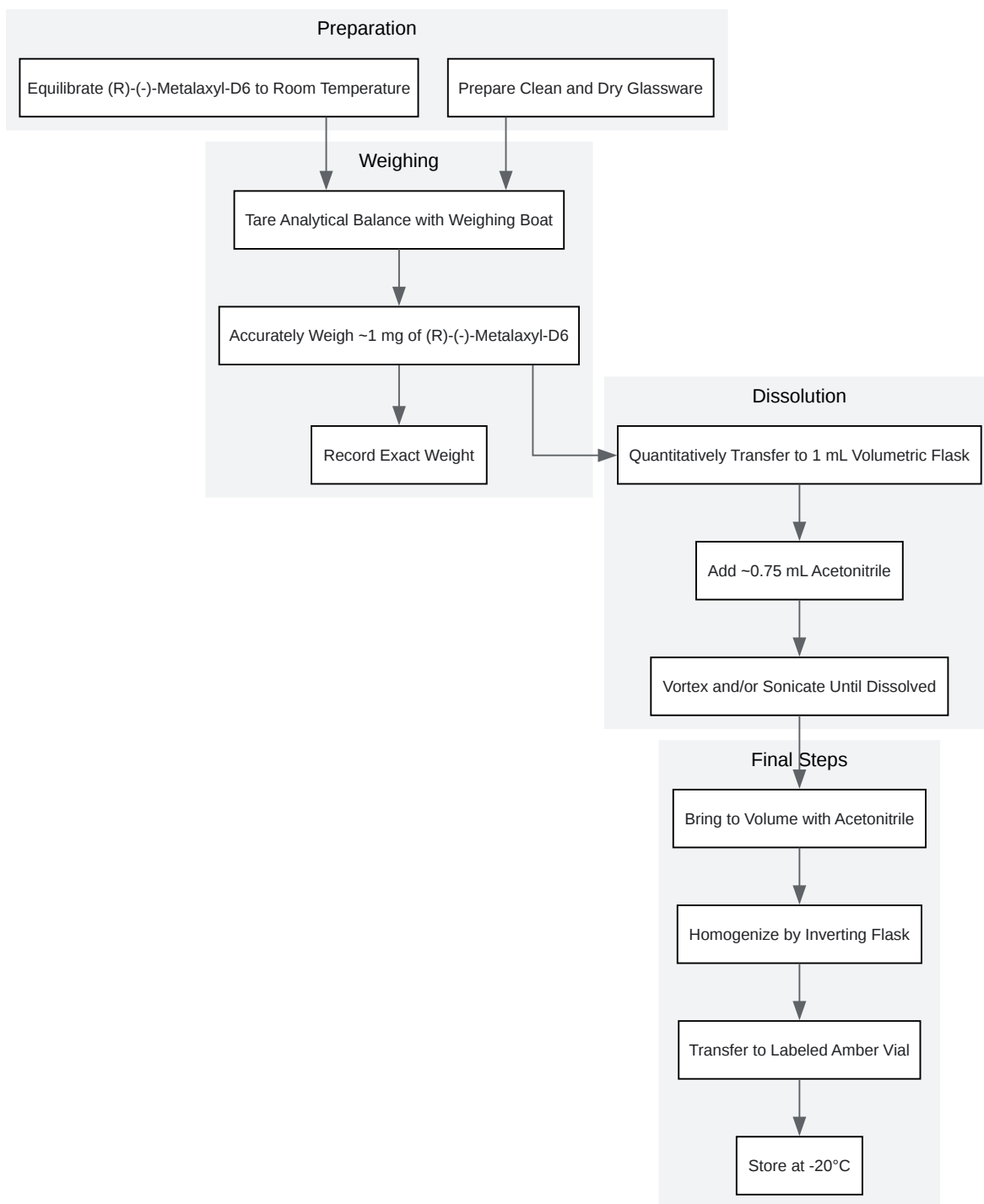
- Preparation of Materials: Ensure all glassware is clean, dry, and free of contaminants. Allow the **(R)-(-)-Metalaxyl-D6** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing the Standard:
 - Place a clean, dry weighing boat or paper on the analytical balance and tare.
 - Carefully weigh approximately 1 mg of **(R)-(-)-Metalaxyl-D6**. Record the exact weight to four or five decimal places.
- Dissolution:

- Quantitatively transfer the weighed **(R)-(-)-Metalaxyl-D6** to a 1 mL Class A volumetric flask. This can be achieved by carefully tapping the weighing boat or by using a small, clean spatula.
- Rinse the weighing boat with a small amount of acetonitrile and transfer the rinsing to the volumetric flask to ensure all the standard is transferred.
- Add approximately 0.75 mL of acetonitrile to the volumetric flask.
- Cap the flask and vortex for 30 seconds to facilitate dissolution. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Bringing to Volume:
 - Once the solid is completely dissolved, carefully add acetonitrile to the volumetric flask until the bottom of the meniscus is aligned with the calibration mark.
 - Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage and Labeling:
 - Transfer the prepared stock solution to a clean, amber glass vial with a PTFE-lined cap.
 - Label the vial clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer.
 - Store the stock solution at -20°C in a freezer designated for chemical standards[3]. It is recommended to use the solution within one month when stored at -20°C, or within six months if stored at -80°C[3].

Diagrams

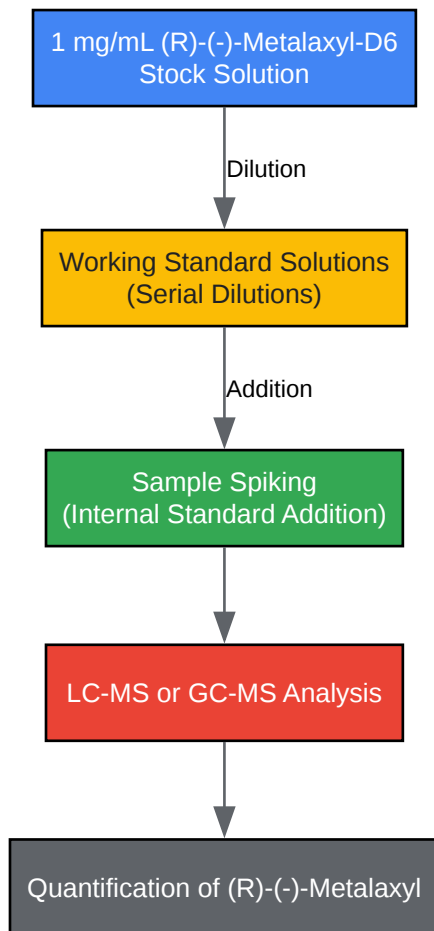
Experimental Workflow

Workflow for (R)-(-)-Metalaxyl-D6 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **(R)-(-)-Metalaxyl-D6** Stock Solution Preparation.

Logical Relationships in Analytical Workflow

Role of Stock Solution in Analytical Workflow



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Caption: Role of the stock solution in the overall analytical workflow.

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